

A Comprehensive Technical Guide to the Physical Properties of 1,2-Ethanedisulfonic Acid

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Compound of Interest

Compound Name: 1,2-Ethanedisulfonic acid

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Abstract

1,2-Ethanedisulfonic acid, also known as ethane-1,2-disulfonic acid, is a strong organic acid with applications in various chemical and pharmaceutical fields. This document provides a detailed overview of its core physical properties, presented in a clear and accessible format for technical professionals. It includes tabulated quantitative data, descriptions of experimental protocols for its synthesis, and a visual representation of its preparation and purification workflow.

Core Physical Properties

1,2-Ethanedisulfonic acid is a diprotic sulfonic acid that is commercially available in both anhydrous and dihydrate forms.^{[1][2]} Its physical characteristics are crucial for its handling, storage, and application in research and development.

General Properties

The compound typically appears as off-white to beige or greyish crystals or powder.^{[1][3][4]} It is known to be hygroscopic and stable under normal temperature and pressure.^{[3][5]}

Quantitative Physical Data

The following table summarizes the key physical properties of **1,2-ethanedisulfonic acid** in both its anhydrous and dihydrate forms, compiled from various sources. It is important to note the variations in reported values, which may be attributable to different experimental conditions or purities of the samples.

| Property | Anhydrous 1,2-Ethanedisulfonic Acid | 1,2-Ethanedisulfonic Acid Dihydrate |
|--------------------|--|--|
| Molecular Formula | C ₂ H ₆ O ₆ S ₂ | C ₂ H ₁₀ O ₈ S ₂ |
| Molecular Weight | 190.20 g/mol [6][7] | 226.21 g/mol |
| Melting Point | 172-174 °C[2][6][8], 147 °C[9], 109 °C[10][11] | 111-112 °C[2][6], 111.0-115.0 °C |
| Boiling Point | 394 °C[8], 420 °C[9] | Not available |
| Density | 1.82 g/cm ³ [9], 1.545 g/cm ³ (estimate)[10][11] | Not available |
| pKa Values | pKa ₁ : -1.46, pKa ₂ : -2.06[1][2]; 0.71±0.50 (Predicted)[3][10] | Not available |
| Water Solubility | Very soluble[3][5][8][9] | Highly soluble[1] |
| Other Solubilities | Soluble in ether, ethanol, and dioxane.[6] | Soluble in polar organic solvents.[9] |
| Appearance | White crystalline powder.[3] | Off-white to beige crystals or powder.[1][4] |

Experimental Protocols: Synthesis and Purification

Detailed experimental protocols for the determination of all physical properties listed above are not readily available in the public domain. However, established methods for the synthesis of **1,2-ethanedisulfonic acid** provide insight into its preparation and purification.

Synthesis of Disodium 1,2-Ethanedisulfonate

A common laboratory-scale synthesis involves the reaction of 1,2-dibromoethane with sodium sulfite.[6][12]

- Reaction: 1,2-dibromoethane is treated with an aqueous solution of sodium sulfite.
- Outcome: This reaction yields the disodium salt of **1,2-ethanedisulfonic acid**.[\[13\]](#)[\[14\]](#)

Preparation of Free 1,2-Ethanedisulfonic Acid

The free acid can be liberated from its disodium salt.[\[6\]](#)

- Procedure: The disodium salt is first converted to the corresponding barium salt. Subsequently, the barium salt is treated with sulfuric acid, which results in the precipitation of barium sulfate and the formation of free **1,2-ethanedisulfonic acid** in solution.[\[6\]](#)

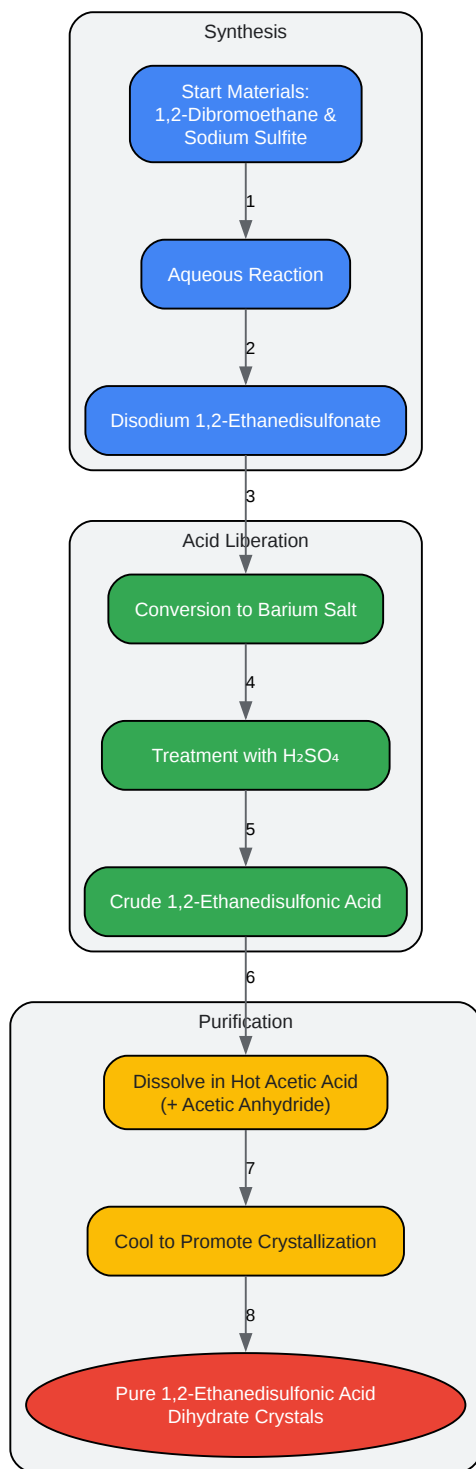
Purification by Crystallization

The dihydrate form of **1,2-ethanedisulfonic acid** can be purified through crystallization.

- Methodology: The crude product is dissolved in hot acetic acid. The solution is then allowed to cool, promoting the formation of crystals. The addition of acetic anhydride can be used to remove any residual water, thereby improving the quality of the crystals.[\[1\]](#)[\[6\]](#)

Visualization of Synthesis and Purification Workflow

The following diagram illustrates the logical flow of the synthesis and purification process for **1,2-ethanedisulfonic acid** dihydrate.



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Caption: Workflow for the synthesis and purification of **1,2-ethanedisulfonic acid** dihydrate.

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